Foreword: Navigating the Solubility Challenge of Protected Amino Acids

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Compound of Interest

Compound Name:	*H-Asp(otbu)-NH2 hcl*
CAS No.:	*92786-68-0*
Cat. No.:	*B613054*

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In the realm of peptide synthesis and drug development, the solubility of building blocks is a foundational parameter that dictates the efficiency of synthetic workflows and the feasibility of formulation strategies. L-Aspartic acid β-tert-butyl ester α-amide hydrochloride (H-Asp(OtBu)-NH2·HCl), a key protected amino acid derivative, is no exception. Its utility in peptide chemistry is significant, yet a comprehensive understanding of its behavior in various solvents is often assumed rather than explicitly detailed. This guide aims to fill that gap. We will dissect the physicochemical properties of H-Asp(OtBu)-NH2·HCl, provide a predictive analysis of its solubility based on chemical first principles and analog data, and, most critically, furnish a robust, self-validating experimental protocol for you to determine its solubility in any solvent system relevant to your work.

Physicochemical Characterization of H-Asp(OtBu)-NH2·HCl

To understand solubility, we must first understand the molecule itself. H-Asp(OtBu)-NH2·HCl (CAS 92786-68-0) is a molecule of contrasts.[1] Its structure contains a hydrophilic backbone with a primary amine (protonated as a hydrochloride salt) and a primary amide, both capable of

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hydrogen bonding. Juxtaposed with this is the bulky and hydrophobic tert-butyl (OtBu) ester protecting group on the side chain.

- Hydrophilic Moieties: The α-amine hydrochloride (-NH3+Cl-) and the α-amide (-CONH2) groups are polar and will seek to interact with polar solvents.
- Hydrophobic Moiety: The tert-butyl ester (-C(CH3)3) is a nonpolar, sterically hindering group that significantly increases the molecule's lipophilicity, thereby favoring interaction with nonpolar organic solvents.
- Overall Character: The molecule's overall solubility will be a balance between these opposing characteristics. The presence of the hydrochloride salt generally enhances solubility in polar protic solvents compared to its free base form.

H2N

C

CH

CH2

C

O

C(CH3)3

·HCl

>]; } }

Caption: Structure of H-Asp(OtBu)-NH2·HCl.

Predictive Solubility Profile

While specific quantitative data for H-Asp(OtBu)-NH2·HCl is not readily available in public literature, we can construct a reliable predictive profile based on its structure and the known

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solubility of analogous compounds.

Solubility in Dimethyl Sulfoxide (DMSO)

DMSO is a highly polar aprotic solvent, making it an excellent choice for many protected amino acids.

- Causality: The strong dipole of the S=O bond in DMSO can effectively solvate the protonated amine and the polar amide group. The methyl groups of DMSO provide a degree of nonpolar character that can interact favorably with the tert-butyl group.
- Analog Analysis: The structurally related di-ester, H-Asp(OtBu)-OtBu·HCl, is highly soluble in DMSO, reaching up to 100 mg/mL.[2] Replacing one of the bulky, hydrophobic -OtBu groups with a more polar -NH2 group is expected to maintain, if not slightly improve, interactions with polar DMSO. Conversely, the related L-Glutamic acid α-tert-butyl ester is only "slightly soluble" in DMSO.[3]
- Prediction: H-Asp(OtBu)-NH2·HCl is predicted to have good to high solubility in DMSO, likely in the range of 25-50 mg/mL. The use of fresh, anhydrous DMSO is critical, as absorbed water can negatively impact the solubility of hygroscopic compounds.[2] Gentle heating or sonication may be required to achieve maximum solubility.

Solubility in Other Common Solvents

A researcher's choice of solvent is dictated by the subsequent application, be it peptide coupling, purification, or biological assays.

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Solvent Class	Representative Solvents	Predicted Solubility	Rationale & Causality
Aqueous Solutions	Water, Buffers (PBS)	Low to Very Low	The dominant hydrophobic character of the tert-butyl group will likely lead to poor solvation by water. Unprotected L-aspartic acid itself is only slightly soluble in water (approx. 5 mg/mL).[4] The large nonpolar group on the derivative will decrease this further.
Alcohols	Methanol (MeOH), Ethanol (EtOH)	Moderate	Alcohols are polar protic solvents that can hydrogen bond with the amide and hydrochloride salt, while their alkyl chains can interact with the tert-butyl group. Solubility is expected to be better than in water but likely less than in DMSO.
Chlorinated Solvents	Dichloromethane (DCM)	Low to Moderate	DCM is a relatively nonpolar solvent. While some protected amino acids have good solubility in DCM, the presence of the polar amide and especially the hydrochloride salt will

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			significantly limit the solubility of H-Asp(OtBu)-NH2·HCl. [5]
Ethers & Esters	Diethyl Ether, Ethyl Acetate	Very Low / Insoluble	These solvents are largely nonpolar and lack the ability to effectively solvate the ionic hydrochloride salt, leading to insolubility.
Polar Aprotic	Dimethylformamide (DMF)	Good to High	Similar to DMSO, DMF is a strong polar aprotic solvent capable of solvating both the polar and nonpolar regions of the molecule. It is an excellent alternative to DMSO for many applications.

A Self-Validating Protocol for Solubility Determination

In the absence of established data, the most trustworthy approach is empirical determination. This protocol provides a reliable, step-by-step method to quantify the solubility of H-Asp(OtBu)-NH2·HCl.

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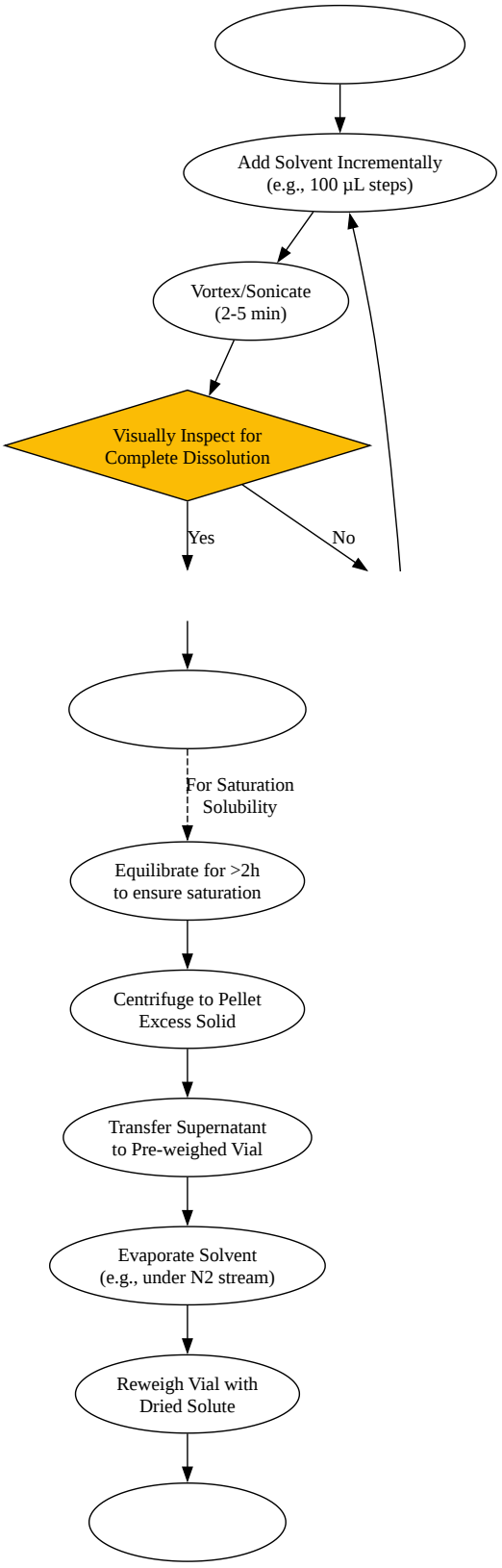

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Caption: Experimental workflow for determining solubility.

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Part A: Kinetic Solubility (Rapid Assessment)

This method quickly establishes an approximate solubility limit.

- Preparation: Accurately weigh approximately 10 mg of H-Asp(OtBu)-NH2·HCl into a clear glass vial.
- Solvent Addition: Add the chosen solvent (e.g., DMSO) in precise, incremental volumes (e.g., 100 µL) using a calibrated micropipette.
- Dissolution: After each addition, cap the vial and vortex vigorously for 1-2 minutes. If dissolution is slow, place the vial in an ultrasonic bath for 5 minutes.
- Observation: Visually inspect the solution against a dark background. The point at which all solid material has just dissolved marks the kinetic solubility limit.
- Calculation: Calculate the solubility: Solubility (mg/mL) = Mass of Compound (mg) / Total Volume of Solvent (mL)

Part B: Equilibrium Solubility (Quantitative Measurement)

This method provides a more accurate, thermodynamically stable solubility value.

- Create a Slurry: Add an excess of H-Asp(OtBu)-NH2·HCl to a known volume of the solvent (e.g., 20 mg in 1 mL) to create a saturated slurry.
- Equilibration: Seal the container and agitate it at a constant temperature (e.g., 25 °C) for an extended period (4-24 hours) to ensure equilibrium is reached.
- Separation: Centrifuge the slurry at high speed (e.g., 10,000 x g for 10 minutes) to pellet all undissolved solid.
- Sampling: Carefully withdraw a precise volume of the clear supernatant (e.g., 100 µL) and transfer it to a pre-weighed, dry microcentrifuge tube.
- Solvent Evaporation: Remove the solvent completely. This can be done using a vacuum concentrator (SpeedVac) or by gentle heating under a stream of nitrogen gas.

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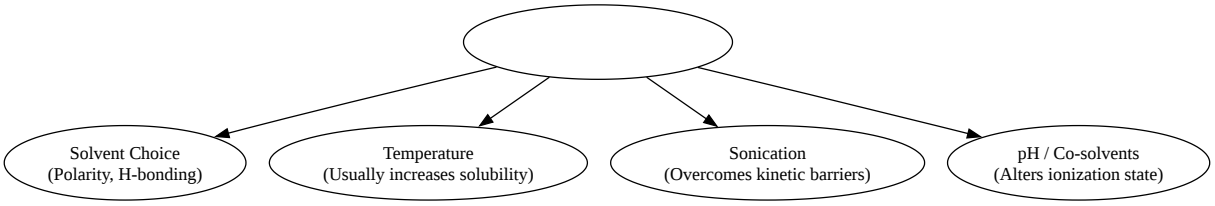
- Quantification: Reweigh the tube containing the dried solute. The difference in weight corresponds to the mass of the dissolved compound.

- Calculation: Mass of Solute = (Weight of tube + dried solute) - (Weight of empty tube) Solubility (mg/mL) = Mass of Solute (mg) / Volume of Supernatant Sampled (mL)

Factors Influencing and Enhancing Solubility

Predicting and determining solubility is only part of the challenge. Often, researchers must actively manipulate conditions to improve it.



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Caption: Interrelated factors affecting compound solubility.

- Temperature: For most compounds, solubility increases with temperature. Gentle heating can be a powerful tool, but must be used with caution to avoid potential degradation of the compound.

- pH Adjustment: The solubility of amino acid derivatives is highly pH-dependent. While H-Asp(OtBu)-NH2·HCl is supplied as a salt, its solubility in aqueous systems could potentially be modulated by adjusting the pH away from its isoelectric point.

- Co-solvents: For challenging cases, particularly for formulation in aqueous media, co-solvents can be employed. Small amounts of DMSO or ethanol can be added to an aqueous buffer to increase the solubility of hydrophobic compounds.[6]

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- Sonication: This technique uses high-frequency sound waves to agitate the solution, breaking up solid aggregates and accelerating the dissolution process, which is a kinetic, not thermodynamic, enhancement.[6]

Conclusion and Best Practices

While a definitive, published solubility value for H-Asp(OtBu)-NH2·HCl remains elusive, a clear, scientifically grounded picture emerges. It is a molecule with a dual nature, whose solubility is best realized in polar aprotic solvents like DMSO and DMF. Its solubility in aqueous media is predicted to be poor. For any critical application, researchers should not rely on prediction alone. The experimental protocols provided in this guide offer a direct path to generating reliable, application-specific solubility data. By understanding the 'why' behind the molecule's behavior and applying rigorous empirical methods, scientists can confidently and effectively incorporate this valuable building block into their research and development pipelines.

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